

2-Amino-5-bromobenzaldehyde physical and chemical properties

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzaldehyde

Cat. No.: B112427

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An In-depth Technical Guide on **2-Amino-5-bromobenzaldehyde**

Introduction

2-Amino-5-bromobenzaldehyde is an organic compound that serves as a valuable intermediate in various synthetic applications, particularly in the pharmaceutical and agrochemical industries.^{[1][2]} Its structure, featuring an amino group, a bromine atom, and an aldehyde functional group on a benzene ring, makes it a versatile precursor for the synthesis of more complex molecules.^[2] This guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis, and safety information.

Physical and Chemical Properties

2-Amino-5-bromobenzaldehyde is typically a light yellow to orange crystalline powder.^{[3][4]} It is slightly soluble in water but shows good solubility in organic solvents such as ethanol and ether.^[1] It is also noted to be sensitive to air.^{[5][6]}

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	29124-57-0	[2] [4] [7]
Molecular Formula	C ₇ H ₆ BrNO	[4] [7]
Molecular Weight	200.03 g/mol	[7]
Appearance	Light yellow to yellow to orange powder/crystals	[3] [4]
Melting Point	74-80 °C	[1] [3] [4] [8]
Boiling Point	290.3 ± 25.0 °C (Predicted)	[1] [5]
Density	1.673 g/cm ³	[1] [9]
Solubility	Slightly soluble in water; Soluble in ethanol, ether	[1]

Spectroscopic Data

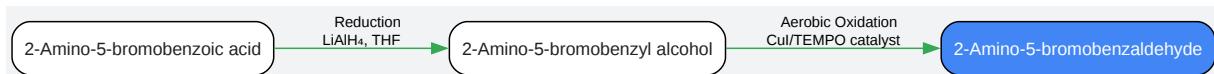
The structural characteristics of **2-Amino-5-bromobenzaldehyde** have been confirmed through various spectroscopic methods.

Table 2: Spectroscopic Data

Technique	Data	Reference
¹ H NMR	(400 MHz, CDCl ₃) δ: 9.79 (s, 1H), 7.58 (d, J = 2.4 Hz, 1H), 7.37 (dd, J = 8.8, 2.3 Hz, 1H), 6.56 (d, J = 8.8 Hz, 1H), 6.14 (br s, 2H)	[8]
¹³ C NMR	(100 MHz, CDCl ₃) δ: 192.9, 148.8, 138.0, 137.5, 120.1, 118.1, 107.4	[8]
IR (ATR)	ν (cm ⁻¹): 3424, 3322, 1649, 1614, 1545, 1468, 1390, 1311, 1185	[8]
HRMS (EI)	m/z: [M] ⁺ Calculated for C ₇ H ₆ BrNO: 198.9633; Found: 198.9628	[8]

Synthesis and Experimental Protocols

A common and well-documented method for the synthesis of **2-Amino-5-bromobenzaldehyde** involves a two-step process starting from 2-amino-5-bromobenzoic acid. The first step is the reduction of the carboxylic acid to an alcohol, followed by the oxidation of the alcohol to the desired aldehyde.[8][10]



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Caption: Synthesis workflow for **2-Amino-5-bromobenzaldehyde**.

Experimental Protocol 1: Synthesis of 2-Amino-5-bromobenzyl alcohol[9]

This procedure details the reduction of 2-amino-5-bromobenzoic acid to 2-amino-5-bromobenzyl alcohol.

- **Reaction Setup:** A 1-L round-bottomed flask is charged with 2-amino-5-bromobenzoic acid (9.87 g, 45.7 mmol) and dry tetrahydrofuran (THF, 400 mL). The flask is equipped with a magnetic stir bar, a septum, and a nitrogen inlet, and is cooled in an ice bath.
- **Reagent Addition:** Lithium aluminum hydride (LiAlH₄, 5.00 g, 132 mmol) is added in portions over 1 hour.
- **Reaction:** The mixture is allowed to warm to room temperature and stirred overnight (approx. 20 hours).
- **Quenching:** The reaction is carefully quenched by slowly pouring the mixture into ice-cooled ethyl acetate (400 mL), followed by the slow addition of water (50 mL).
- **Work-up:** An additional 450 mL of water is added, and the mixture is stirred until two distinct layers form. The layers are separated, and the aqueous layer is extracted twice with ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over Na₂SO₄, filtered, and concentrated via rotary evaporation. The crude product is purified by recrystallization from ethyl acetate and hexanes to yield 2-amino-5-bromobenzyl alcohol as a light tan powder.

Experimental Protocol 2: Synthesis of 2-Amino-5-bromobenzaldehyde[9]

This procedure describes the copper/TEMPO-catalyzed aerobic oxidation of 2-amino-5-bromobenzyl alcohol.

- **Catalyst Preparation:** In a 500-mL round-bottomed flask, tetrakis(acetonitrile)copper(I) trifluoromethanesulfonate (0.68 g, 1.8 mmol), 2,2'-bipyridine (0.28 g, 1.8 mmol), and (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl (TEMPO, 0.28 g, 1.8 mmol) are combined.
- **Reaction Mixture:** Dry acetonitrile (180 mL) is added, and the mixture is stirred until the solids dissolve. N-Methylimidazole (0.29 mL, 3.6 mmol) is then added.

- Substrate Addition: A solution of 2-amino-5-bromobenzyl alcohol (from the previous step) in dry acetonitrile is added to the catalyst mixture.
- Reaction: The flask is left open to the ambient air and stirred vigorously at room temperature for 3-5 hours. The reaction progress is monitored, often indicated by a color change from dark red/brown to dark green.
- Purification: Upon completion, the reaction mixture is concentrated and purified by passing it through a silica gel plug, eluting with 10% ethyl acetate in hexanes. The solvent is removed by rotary evaporation to afford **2-amino-5-bromobenzaldehyde** as a bright yellow powder.

Safety Information

2-Amino-5-bromobenzaldehyde is associated with several hazards and requires careful handling in a laboratory setting.^{[7][11]} Appropriate personal protective equipment, including gloves and safety goggles, should be worn.^[11] The compound should be handled in a well-ventilated area or a chemical fume hood.^[11]

Table 3: GHS Hazard Information

Category	Information	References
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[7]
Precautionary Statements	P261: Avoid breathing dust. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. P302 + P352: IF ON SKIN: Wash with plenty of water.	[3][7][11]
Storage	Store in a dark, inert atmosphere, preferably in a freezer under -20°C.	[5][12]
Sensitivity	Air sensitive.	[5][6]

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